

Enhancing the Detection of Post-Translational Modifications with Signal Enhancer Hikari

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Compound of Interest

Compound Name: *Signal Enhancer Hikari*

Cat. No.: *B1191876*

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Introduction

Post-translational modifications (PTMs) are critical regulatory mechanisms in cellular signaling, protein function, and disease pathogenesis. The detection of PTMs, such as phosphorylation, ubiquitination, and glycosylation, is often challenging due to their low stoichiometry and the low abundance of modified proteins. **Signal Enhancer Hikari** is a specialized reagent designed to amplify the signal in immunoassays, enabling the detection of low-abundance protein targets and their modifications with high sensitivity and specificity.^{[1][2][3][4]} This document provides detailed application notes and protocols for the use of **Signal Enhancer Hikari** in the detection of key PTMs.

Signal Enhancer Hikari is a two-component system, consisting of Solution A for the dilution of primary antibodies and Solution B for the dilution of secondary antibodies.^[1] By optimizing the antibody-antigen interaction, **Signal Enhancer Hikari** can increase signal intensity by several folds to more than ten-fold while simultaneously reducing background noise.^{[4][5][6][7]}

Application Note 1: Detection of Protein Phosphorylation

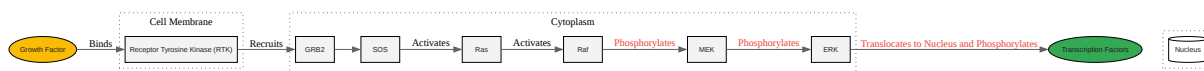
Protein phosphorylation is a reversible PTM that plays a pivotal role in regulating signal transduction pathways. The use of phospho-specific antibodies allows for the specific detection of phosphorylated proteins. However, the low levels of phosphorylation often result in weak signals in Western blotting. **Signal Enhancer Hikari** can significantly improve the detection of these low-abundance phosphoproteins.

Quantitative Data

The following table illustrates the expected enhancement in signal-to-noise ratio when using **Signal Enhancer Hikari** for the detection of a phosphorylated protein (e.g., phospho-ERK1/2) compared to a standard antibody dilution buffer (e.g., TBS-T with 5% BSA).

Target Protein	Antibody Dilution Buffer	Primary Antibody Dilution	Signal Intensity (Arbitrary Units)	Background Intensity (Arbitrary Units)	Signal-to-Noise Ratio	Fold Enhancement
Phospho-ERK1/2	Standard Buffer	1:1000	1500	800	1.88	1x
Phospho-ERK1/2	Signal Enhancer Hikari	1:1000	8500	600	14.17	7.5x
Phospho-ERK1/2	Standard Buffer	1:5000	400	350	1.14	1x
Phospho-ERK1/2	Signal Enhancer Hikari	1:5000	3200	300	10.67	9.4x

Signaling Pathway: MAPK/ERK Cascade



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Caption: The MAPK/ERK signaling pathway, a common phosphorylation cascade.

Experimental Protocol: Western Blotting for Phosphorylated Proteins

- **Sample Preparation:** Lyse cells in a buffer containing protease and phosphatase inhibitors to preserve the phosphorylation status of proteins.
- **SDS-PAGE and Transfer:** Separate protein lysates by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane for 1 hour at room temperature in a suitable blocking buffer (e.g., 5% BSA in TBS-T).
- **Primary Antibody Incubation:** Dilute the phospho-specific primary antibody in **Signal Enhancer Hikari** Solution A according to the manufacturer's recommended dilution or your optimized dilution. Incubate the membrane with the primary antibody solution for 1 hour at room temperature or overnight at 4°C with gentle agitation.
- **Washing:** Wash the membrane three times for 5-10 minutes each with TBS-T.
- **Secondary Antibody Incubation:** Dilute the HRP-conjugated secondary antibody in **Signal Enhancer Hikari** Solution B. Incubate the membrane with the secondary antibody solution for 1 hour at room temperature with gentle agitation.
- **Washing:** Wash the membrane three times for 10-15 minutes each with TBS-T.

- Detection: Incubate the membrane with a chemiluminescent substrate and visualize the signal using an appropriate imaging system.

Application Note 2: Detection of Protein Ubiquitination

Ubiquitination is a PTM that involves the covalent attachment of ubiquitin to a substrate protein, regulating processes such as protein degradation, DNA repair, and signal transduction.

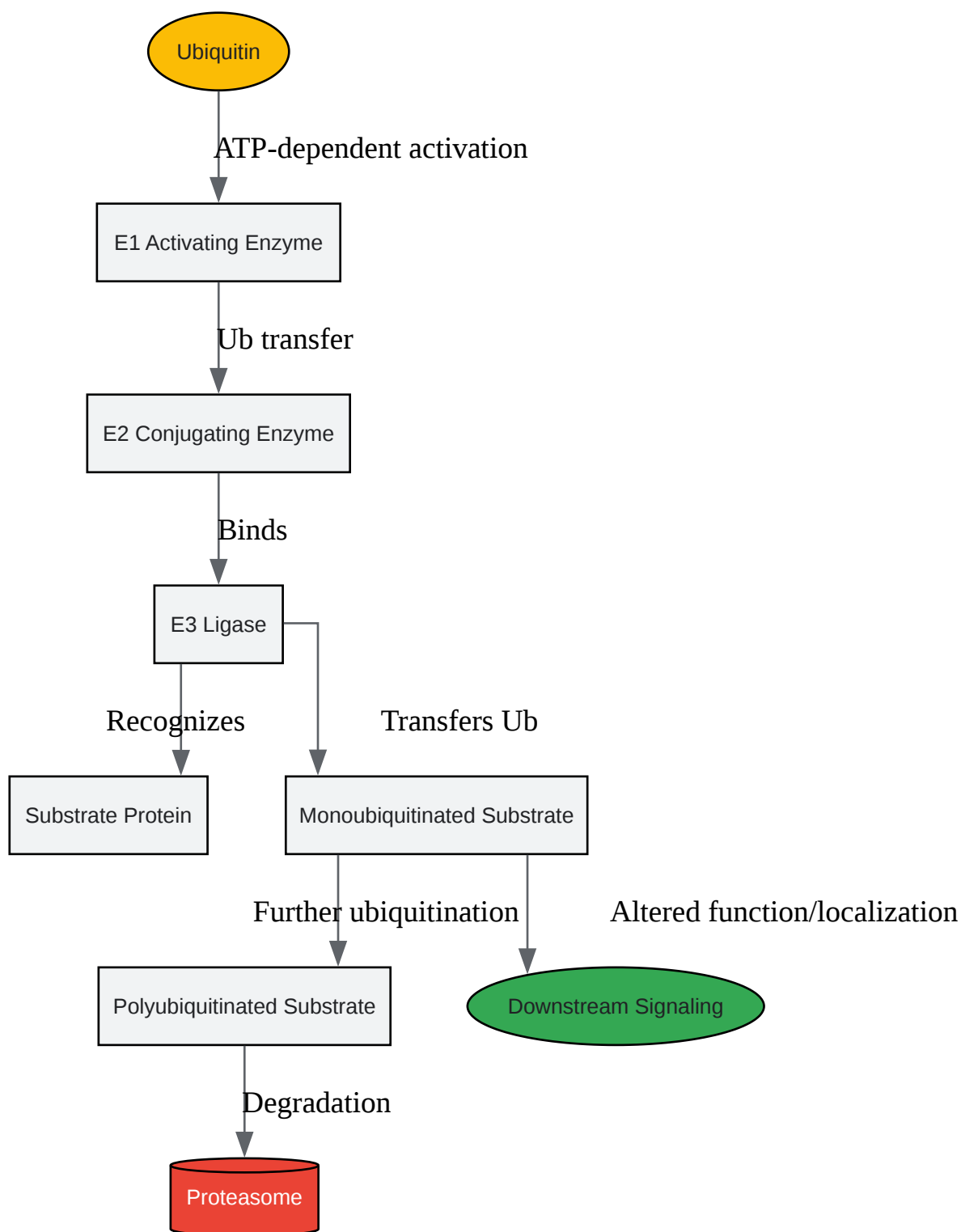
Detecting ubiquitinated proteins can be difficult due to their transient nature and low abundance. **Signal Enhancer Hikari** can aid in the sensitive detection of these modified proteins.

Quantitative Data

The following table shows the potential improvement in detecting a ubiquitinated protein (e.g., ubiquitinated PCNA) using **Signal Enhancer Hikari**.

Target Protein	Antibody Dilution Buffer	Primary Antibody Dilution	Signal Intensity (Arbitrary Units)	Background Intensity (Arbitrary Units)	Signal-to-Noise Ratio	Fold Enhancement
Ubiquitinated PCNA	Standard Buffer	1:500	800	500	1.60	1x
Ubiquitinated PCNA	Signal Enhancer Hikari	1:500	5500	400	13.75	8.6x
Ubiquitinated PCNA	Standard Buffer	1:2000	250	200	1.25	1x
Ubiquitinated PCNA	Signal Enhancer Hikari	1:2000	2100	180	11.67	9.3x

Signaling Pathway: Mono- and Poly-ubiquitination



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Caption: The enzymatic cascade of protein ubiquitination.

Experimental Protocol: Western Blotting for Ubiquitinated Proteins

- **Sample Preparation:** Lyse cells in a buffer containing protease inhibitors and a deubiquitinase (DUB) inhibitor, such as N-ethylmaleimide (NEM), to prevent the removal of ubiquitin from substrate proteins.
- **SDS-PAGE and Transfer:** Separate proteins using SDS-PAGE and transfer to a PVDF membrane.
- **Blocking:** Block the membrane for 1 hour at room temperature with 5% non-fat dry milk or BSA in TBS-T.
- **Primary Antibody Incubation:** Dilute the anti-ubiquitin or substrate-specific primary antibody in **Signal Enhancer Hikari** Solution A. Incubate the membrane for 1 hour at room temperature or overnight at 4°C.
- **Washing:** Wash the membrane three times for 5-10 minutes each with TBS-T.
- **Secondary Antibody Incubation:** Dilute the HRP-conjugated secondary antibody in **Signal Enhancer Hikari** Solution B and incubate for 1 hour at room temperature.
- **Washing:** Wash the membrane three times for 10-15 minutes each with TBS-T.
- **Detection:** Use an enhanced chemiluminescent (ECL) substrate for detection.

Application Note 3: Detection of Protein Glycosylation

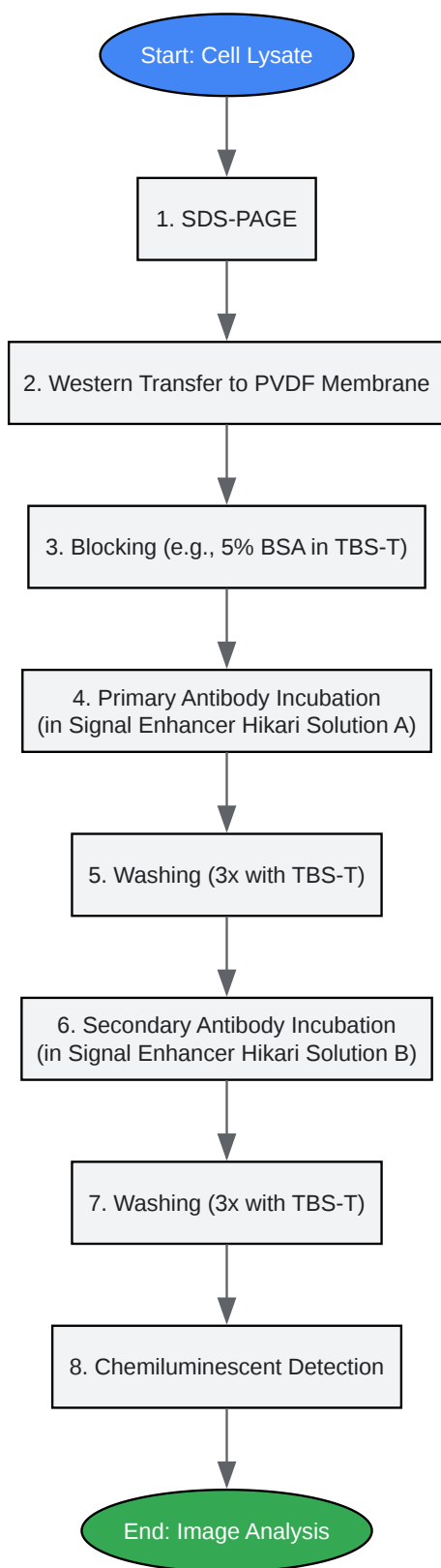
Glycosylation, the attachment of oligosaccharides to proteins, is a complex PTM that affects protein folding, stability, and function. The detection of specific glycoforms can be challenging. **Signal Enhancer Hikari** can improve the sensitivity of immunoassays targeting glycosylated proteins.

Quantitative Data

The following table provides an example of the expected signal enhancement for a glycosylated protein detected by a lectin or a glycosylation-specific antibody.

Target Protein	Detection Reagent	Dilution Buffer	Signal Intensity (Arbitrary Units)	Background Intensity (Arbitrary Units)	Signal-to-Noise Ratio	Fold Enhancement
Glycoprotein X	Lectin-HRP	Standard Buffer	1200	700	1.71	1x
Glycoprotein X	Lectin-HRP	Signal Enhancer Hikari	7800	550	14.18	8.3x
Glycoprotein Y	Anti-O-GlcNAc Ab	Standard Buffer	950	600	1.58	1x
Glycoprotein Y	Anti-O-GlcNAc Ab	Signal Enhancer Hikari	6500	450	14.44	9.1x

Experimental Workflow: Detection of Glycosylated Proteins



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Caption: A generalized workflow for Western blot detection using **Signal Enhancer Hikari**.

Experimental Protocol: Western Blotting for Glycosylated Proteins

- **Sample Preparation:** Prepare cell or tissue lysates using a suitable lysis buffer containing protease inhibitors.
- **SDS-PAGE and Transfer:** Resolve proteins by SDS-PAGE and transfer them to a PVDF membrane.
- **Blocking:** Block the membrane for 1 hour at room temperature in a blocking buffer appropriate for your antibody or lectin.
- **Primary Antibody/Lectin Incubation:** Dilute the primary antibody or biotinylated lectin in **Signal Enhancer Hikari** Solution A. Incubate the membrane for 1 hour at room temperature or overnight at 4°C.
- **Washing:** Wash the membrane three times for 5-10 minutes each with TBS-T.
- **Secondary Antibody/Streptavidin-HRP Incubation:** Dilute the HRP-conjugated secondary antibody or Streptavidin-HRP in **Signal Enhancer Hikari** Solution B. Incubate for 1 hour at room temperature.
- **Washing:** Wash the membrane three times for 10-15 minutes each with TBS-T.
- **Detection:** Proceed with ECL detection and imaging.

Conclusion

Signal Enhancer Hikari is a powerful tool for overcoming the challenges associated with the detection of low-abundance post-translationally modified proteins.^{[1][4][6]} By significantly increasing the signal-to-noise ratio in immunoassays, this reagent enables more sensitive and reliable detection of phosphorylation, ubiquitination, glycosylation, and other PTMs. The protocols provided herein serve as a guide for incorporating **Signal Enhancer Hikari** into your experimental workflows to enhance the detection of these critical protein modifications. Optimization of antibody concentrations and incubation times is recommended for achieving the best results with your specific targets.

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References

- [1. nacalai.com \[nacalai.com\]](#)
- [2. Nacalai USA, Inc. | Product | Signal Enhancer HIKARI \[nacalaiusa.com\]](#)
- [3. Enhanced Detection of Multiply Phosphorylated Peptides and Identification of Their Sites of Modification - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. nacalaiusa.com \[nacalaiusa.com\]](#)
- [5. nacalai.com \[nacalai.com\]](#)
- [6. genoprice.com \[genoprice.com\]](#)
- [7. gentaurpdf.com \[gentaurpdf.com\]](#)
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